

An In-depth Technical Guide to (4-N-(Benzhydryloxycarbonyl)cytosine)-1-acetic acid

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Compound of Interest

Compound Name: (4-N-(Benzhydryloxycarbonyl)cytosine)-1-acetic acid

Cat. No.: B065131

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This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **(4-N-(Benzhydryloxycarbonyl)cytosine)-1-acetic acid**, a key intermediate in nucleic acid and peptide nucleic acid (PNA) research. This document is intended for researchers, scientists, and professionals in the fields of drug development and biotechnology.

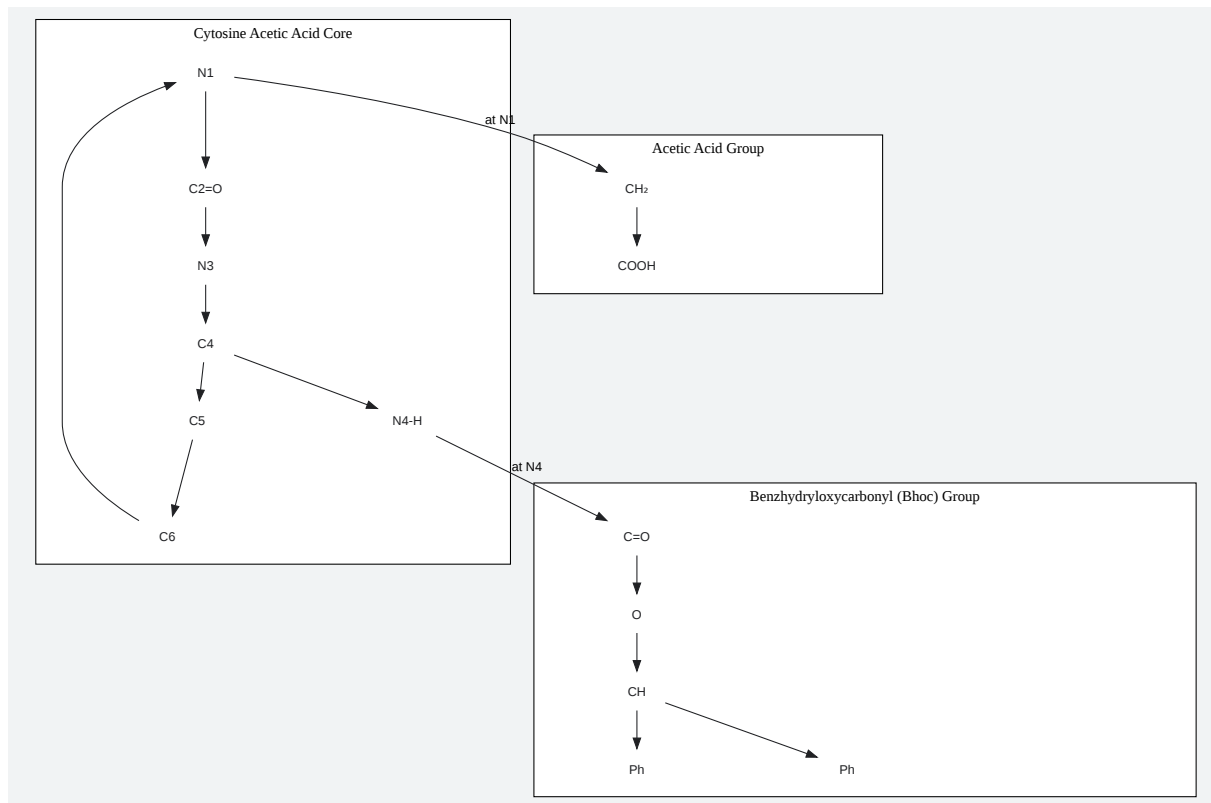
Molecular Structure and Properties

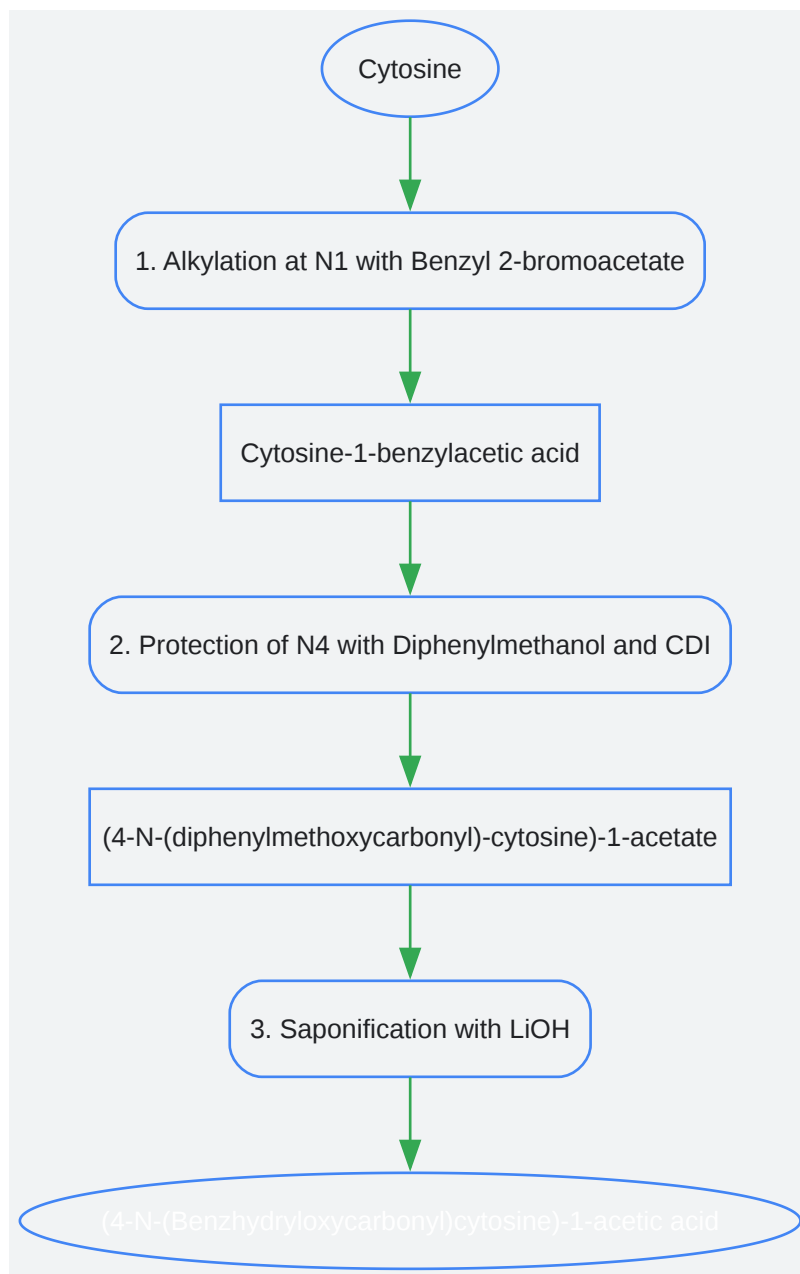
(4-N-(Benzhydryloxycarbonyl)cytosine)-1-acetic acid, also known as Cytosine-Bhoc Acetic Acid, is a protected derivative of cytosine. The benzhydryloxycarbonyl (Bhoc) group serves as a protecting group for the exocyclic amine of the cytosine base, allowing for selective chemical modifications at other positions.^{[1][2]} The acetic acid moiety at the N-1 position provides a handle for further conjugation, for example, in the synthesis of PNA monomers.^[3]

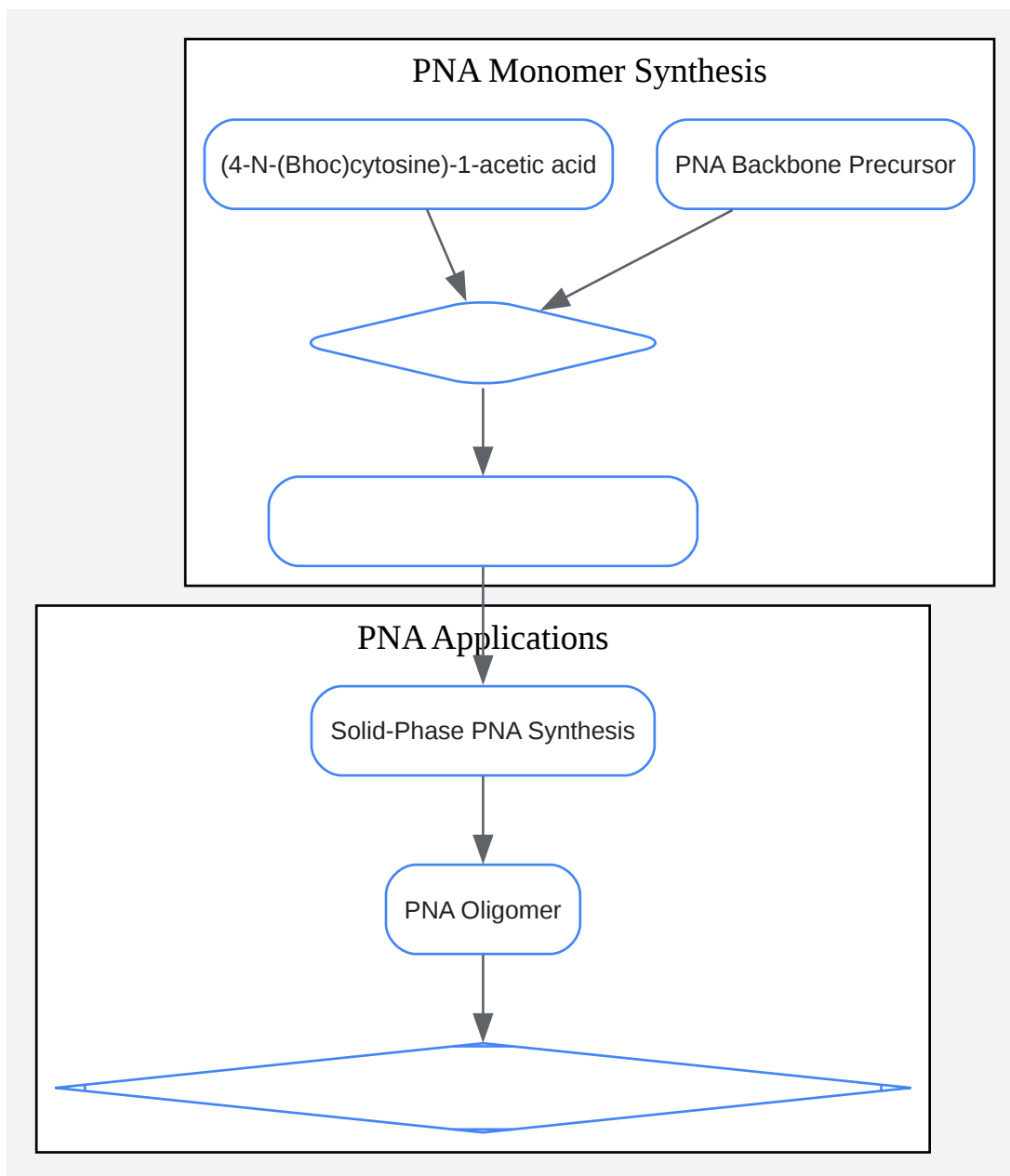
Chemical Identifiers:

- IUPAC Name: 2-[4-(benzhydryloxycarbonylamino)-2-oxypyrimidin-1-yl]acetic acid^[2]
- CAS Number: 186046-78-6^{[1][2][4][5][6][7][8][9][10]}
- Molecular Formula: C₂₀H₁₇N₃O₅^{[3][4][6][7][8][9][10]}
- Molecular Weight: 379.37 g/mol ^{[3][4][6][7][8][9][10]}

Below is a diagram representing the two-dimensional chemical structure of **(4-N-(Benzhydryloxycarbonyl)cytosine)-1-acetic acid**.







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References

- 1. bocsci.com [bocsci.com]
- 2. (4-N-(Benzhydryloxycarbonyl)cytosine)-1-acetic Acid|CAS 186046-78-6 [benchchem.com]
- 3. C-Bhoc Acetic Acid - Creative Peptides [pna.creative-peptides.com]
- 4. (4-N-(BENZHYDRYLOXYCARBONYL)CYTOSINE)-1-ACETIC ACID CAS#: 186046-78-6 [chemicalbook.com]
- 5. (4-N-(BENZHYDRYLOXYCARBONYL)CYTOSINE)-1-ACETIC ACID | 186046-78-6 [chemicalbook.com]
- 6. chembk.com [chembk.com]
- 7. alfa-chemistry.com [alfa-chemistry.com]
- 8. 186046-78-6 CAS MSDS ((4-N-(BENZHYDRYLOXYCARBONYL)CYTOSINE)-1-ACETIC ACID) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. scbt.com [scbt.com]
- 10. polyorginc.com [polyorginc.com]
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